

An In-depth Technical Guide to the Physical Properties of (+)-Jalapinolic Acid

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Compound of Interest

Compound Name: (+)-Jalapinolic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **(+)-Jalapinolic acid**, specifically focusing on its melting point and solubility. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who are working with or interested in this compound.

Data Presentation: Physical Properties

Quantitative data regarding the physical properties of **(+)-Jalapinolic acid** is summarized in the tables below. Due to a lack of extensive experimental data in publicly available literature, some values are estimated based on computational models or derived from structurally similar compounds.

Table 1: General Physical and Chemical Properties of **(+)-Jalapinolic Acid**

Property	Value	Source
Molecular Formula	C ₁₆ H ₃₂ O ₃	PubChem[1]
Molecular Weight	272.42 g/mol	PubChem[1]
IUPAC Name	(11S)-11-hydroxyhexadecanoic acid	PubChem[1]
Appearance	Solid powder (predicted)	MedKoo Biosciences[2]

Table 2: Melting Point of **(+)-Jalapinolic Acid** and a Related Compound

Compound	Melting Point (°C)	Notes
(+)-Jalapinolic acid	Not experimentally determined in cited sources.	-
16-Hydroxyhexadecanoic acid	94 - 98 °C	A positional isomer, provided for reference. [3]

Table 3: Solubility of **(+)-Jalapinolic Acid**

Solvent	Solubility	Method
Water	3.319 mg/L @ 25 °C (estimated)	Estimation
Organic Solvents (e.g., benzene, chloroform, alcohol)	Generally soluble (qualitative)	General property of fatty acids. [4] [5]

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the melting point and solubility of organic compounds like **(+)-Jalapinolic acid**.

Melting Point Determination

The melting point of a solid organic compound is a critical physical property used for identification and purity assessment.[\[6\]](#)[\[7\]](#) Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.[\[6\]](#) Impurities tend to lower and broaden the melting point range.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Protocol: Capillary Method using a Mel-Temp Apparatus

- **Sample Preparation:** A small amount of the dry, powdered sample is placed into a capillary tube, which is sealed at one end.

- **Apparatus Setup:** The capillary tube containing the sample is inserted into a melting point apparatus, such as a Mel-Temp device.
- **Heating:** The sample is heated, and the temperature is monitored using a thermometer. An initial rapid heating can be done to determine an approximate melting range.
- **Observation:** For an accurate measurement, the heating rate is slowed to about 1-2°C per minute as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the start of the melting range. The temperature at which the entire solid has turned into a liquid is recorded as the end of the melting range.

Solubility Determination

Solubility is another fundamental physical property that provides insights into the molecular structure and potential applications of a compound. Fatty acids are generally soluble in organic solvents and insoluble in water.^{[4][5]}

Protocol: Qualitative Solubility Testing

- **Sample Preparation:** A small, accurately weighed amount of the solid compound (e.g., 1-5 mg) is placed into a series of test tubes.
- **Solvent Addition:** A known volume of a specific solvent (e.g., 1 mL of water, ethanol, chloroform, etc.) is added to each test tube.
- **Mixing:** The test tubes are agitated or vortexed to ensure thorough mixing of the compound and the solvent.
- **Observation:** The mixture is visually inspected to determine if the solid has completely dissolved. The results are typically recorded as "soluble," "sparingly soluble," or "insoluble."

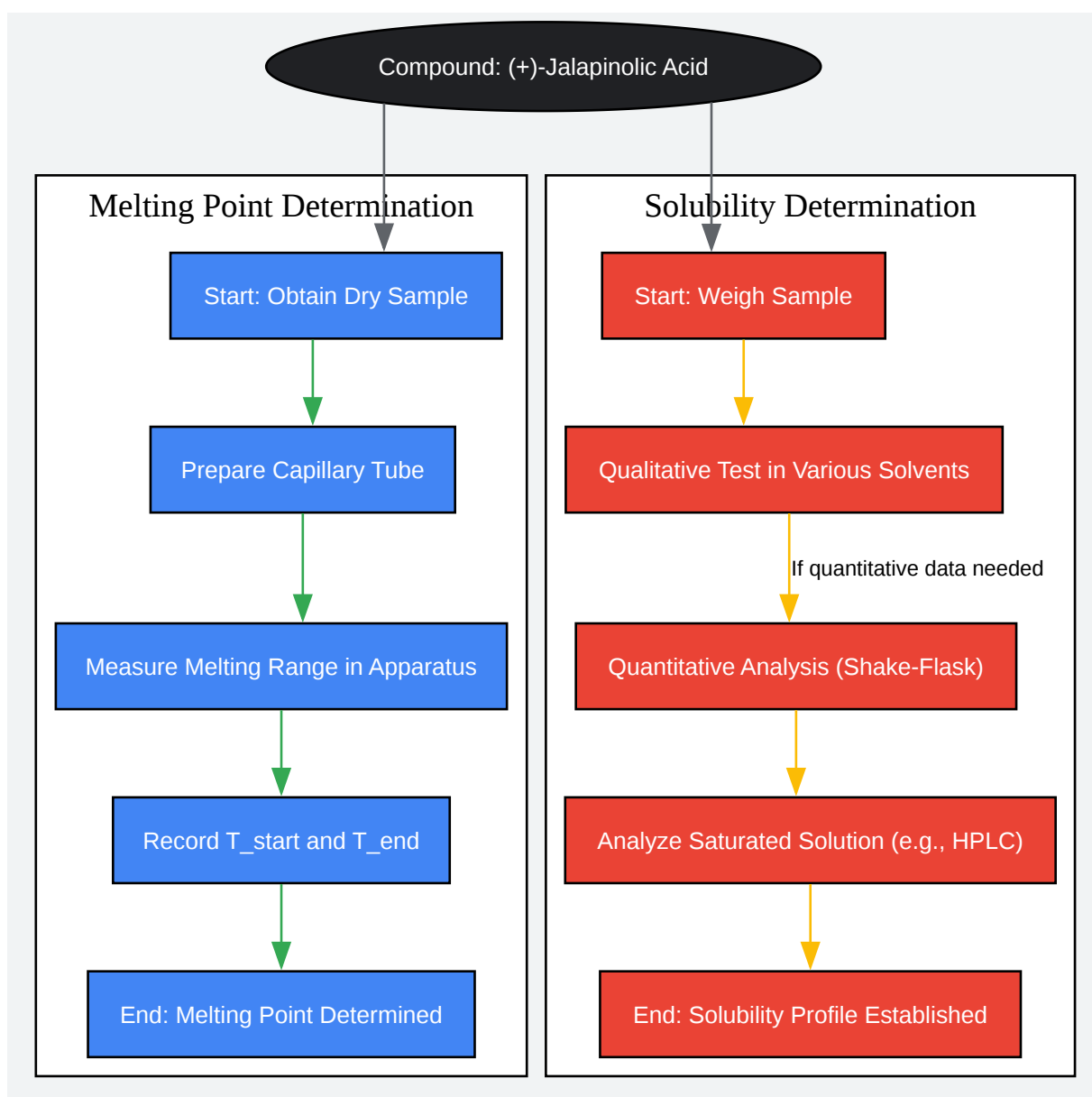
Protocol: Quantitative Solubility Determination (Shake-Flask Method)

- **Supersaturated Solution Preparation:** An excess amount of the solid compound is added to a known volume of the solvent in a sealed flask.

- **Equilibration:** The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The undissolved solid is separated from the solution by centrifugation or filtration.
- **Concentration Analysis:** The concentration of the dissolved compound in the clear supernatant or filtrate is determined using an appropriate analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

Mandatory Visualization

The following diagram illustrates a generalized experimental workflow for the determination of the physical properties of a solid organic compound like **(+)-Jalapinolic acid**.



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Caption: Experimental workflow for determining physical properties.

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